

in vitro and in vivo studies of W123

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Compound of Interest		
Compound Name:	W123	
Cat. No.:	B1663763	Get Quote

An In-Depth Technical Guide to the In Vitro and In Vivo Studies of **W123**, a Novel Kinase X Inhibitor.

Abstract

W123 is a novel, potent, and selective small molecule inhibitor of Kinase X (KX), a serine/threonine kinase implicated in the pathogenesis of various malignancies. This document provides a comprehensive overview of the preclinical evaluation of **W123**, detailing its in vitro activity, in vivo efficacy, and mechanism of action. The data presented herein support the continued development of **W123** as a potential therapeutic agent for cancer.

In Vitro Studies Kinase Inhibition Assay

Objective: To determine the inhibitory activity of **W123** against a panel of kinases.

Experimental Protocol: The inhibitory activity of **W123** was assessed using a radiometric kinase assay. Recombinant human kinases were incubated with a substrate peptide and [y- 33 P]ATP in the presence of increasing concentrations of **W123**. The incorporation of 33 P into the substrate was measured by scintillation counting. IC $_{50}$ values were calculated by non-linear regression analysis.

Data Summary:



Kinase Target	W123 IC₅₀ (nM)
Kinase X (KX)	5.2
Kinase A	1,250
Kinase B	>10,000
Kinase C	875

Table 1: W123 exhibits potent and selective inhibition of Kinase X.

Cellular Proliferation Assay

Objective: To evaluate the anti-proliferative effect of **W123** on cancer cell lines.

Experimental Protocol: Human cancer cell lines were seeded in 96-well plates and treated with various concentrations of **W123** for 72 hours. Cell viability was assessed using the CellTiter-Glo® Luminescent Cell Viability Assay (Promega). EC₅₀ values were determined from doseresponse curves.

Data Summary:

Cell Line	Cancer Type	KX Status	W123 EC ₅₀ (nM)
HT-29	Colon	Wild-Type	250
A549	Lung	Wild-Type	480
Panc-1	Pancreatic	Mutated	15
MiaPaCa-2	Pancreatic	Mutated	22

Table 2: **W123** demonstrates potent anti-proliferative activity in cancer cell lines with mutated Kinase X.

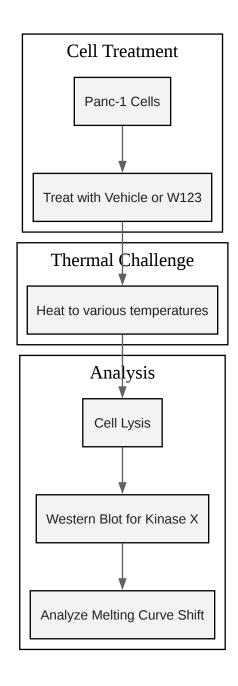
Target Engagement Assay

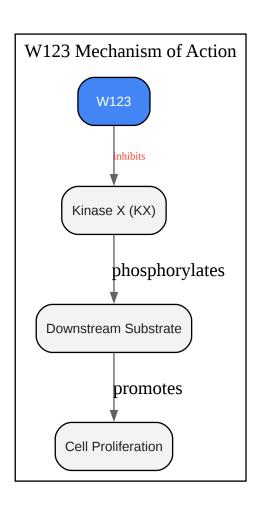
Objective: To confirm the engagement of **W123** with Kinase X in a cellular context.



Experimental Protocol: A cellular thermal shift assay (CETSA) was performed. Panc-1 cells were treated with either vehicle or **W123**. The cells were then heated to various temperatures, lysed, and the soluble fraction was analyzed by Western blot for Kinase X levels. A shift in the melting curve indicates target engagement.

Workflow Diagram:





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